

An In-depth Technical Guide on 2,5-Divinylpyridine

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Compound of Interest

Compound Name: 2,5-Divinylpyridine

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Disclaimer: A comprehensive search of available literature did not yield specific crystallographic data for the crystal structure of **2,5-Divinylpyridine**. This guide therefore provides a summary of its known chemical properties and outlines a generalized experimental approach for its synthesis and characterization based on methodologies reported for analogous pyridine derivatives.

Chemical and Physical Properties of 2,5-Divinylpyridine

While a definitive crystal structure is not publicly available, the fundamental properties of **2,5-Divinylpyridine** have been computationally predicted and are summarized below. This data provides a foundational understanding of the molecule's characteristics.

Property	Value	Source
Molecular Formula	C ₉ H ₉ N	PubChem
Molecular Weight	131.17 g/mol	PubChem
IUPAC Name	2,5-bis(ethenyl)pyridine	PubChem
CAS Number	16222-95-0	PubChem
SMILES	C=CC1=CN=C(C=C1)C=C	PubChem
InChI	InChI=1S/C9H9N/c1-3-8-5-6-9(4-2)10-7-8/h3-7H,1-2H2	PubChem
InChIKey	SXLIFQSDMYZOBA-UHFFFAOYSA-N	PubChem

Potential Synthesis of 2,5-Divinylpyridine

The synthesis of 2,5-disubstituted pyridines can be approached through various synthetic routes. One potential method involves a Negishi coupling reaction, which has been successfully employed for creating 2,5-disubstituted pyridine-based liquid crystals. This approach offers a versatile platform for the introduction of vinyl groups onto the pyridine scaffold.

Experimental Protocol: A Generalized Negishi Coupling Approach

This protocol is a hypothetical pathway for the synthesis of **2,5-Divinylpyridine** based on established methods for similar compounds.

Materials:

- 2,5-Dihalopyridine (e.g., 2,5-dibromopyridine or 2,5-diiodopyridine)
- Vinylzinc reagent (e.g., vinylzinc chloride or vinylzinc bromide)
- Palladium catalyst (e.g., Pd(PPh₃)₄ or PdCl₂(dppf))
- Anhydrous solvent (e.g., Tetrahydrofuran (THF))

- Inert gas (e.g., Argon or Nitrogen)
- Standard glassware for organic synthesis (round-bottom flasks, condensers, etc.)
- Quenching agent (e.g., saturated ammonium chloride solution)
- Organic solvent for extraction (e.g., ethyl acetate)
- Drying agent (e.g., anhydrous sodium sulfate)
- Silica gel for column chromatography

Procedure:

- Reaction Setup: In a flame-dried, two-necked round-bottom flask under an inert atmosphere, dissolve the 2,5-dihalopyridine in anhydrous THF.
- Catalyst Addition: To this solution, add the palladium catalyst.
- Reagent Addition: Slowly add the vinylzinc reagent to the reaction mixture at room temperature.
- Reaction Monitoring: Monitor the progress of the reaction using an appropriate technique, such as thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS). The reaction may require heating to proceed to completion.
- Quenching: Once the reaction is complete, cool the mixture to room temperature and quench by the slow addition of a saturated ammonium chloride solution.
- Extraction: Transfer the mixture to a separatory funnel and extract the product with an organic solvent like ethyl acetate.
- Washing and Drying: Wash the combined organic layers with brine, and then dry over anhydrous sodium sulfate.
- Purification: Filter the solution and concentrate the solvent under reduced pressure. Purify the crude product by silica gel column chromatography to obtain **2,5-Divinylpyridine**.

- Characterization: Confirm the structure and purity of the final product using techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

Logical Workflow for Synthesis and Characterization

The following diagram illustrates a generalized workflow for the synthesis and subsequent characterization of **2,5-Divinylpyridine**.



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Generalized workflow for the synthesis and characterization of **2,5-Divinylpyridine**.

Signaling Pathways

A review of the available literature did not identify any described signaling pathways directly involving **2,5-Divinylpyridine**. The primary focus of research on this and related molecules appears to be in the field of polymer chemistry and materials science, particularly in the regioselective and stereoselective polymerization of divinyl pyridine monomers.^[1]

Conclusion

While the precise crystal structure of **2,5-Divinylpyridine** remains to be determined, this guide provides a summary of its known properties and a potential synthetic route for its preparation. The provided experimental protocol, based on established methodologies for similar compounds, offers a starting point for researchers interested in synthesizing this molecule for further study. Future research, including single-crystal X-ray diffraction analysis, will be necessary to fully elucidate the three-dimensional structure of **2,5-Divinylpyridine** and unlock a deeper understanding of its structure-property relationships.

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References

- 1. Regioselective, stereoselective, and living polymerization of divinyl pyridine monomers using rare earth catalysts - Polymer Chemistry (RSC Publishing) [pubs.rsc.org]
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